

Preparing TRC051384 Hydrochloride Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: TRC051384 hydrochloride

Cat. No.: B15585250

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **TRC051384 hydrochloride** in dimethyl sulfoxide (DMSO). TRC051384 is a potent inducer of Heat Shock Protein 70 (HSP70), a key molecular chaperone involved in cellular stress responses.^{[1][2]} It demonstrates neuroprotective and anti-inflammatory effects, making it a valuable compound for research in areas such as ischemic stroke and neuronal trauma.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data. This guide outlines the necessary materials, step-by-step procedures, and important safety considerations.

Physicochemical Properties of TRC051384 Hydrochloride

A summary of the key physicochemical properties of TRC051384 and its hydrochloride salt is presented in Table 1. This information is essential for accurate calculations and solution

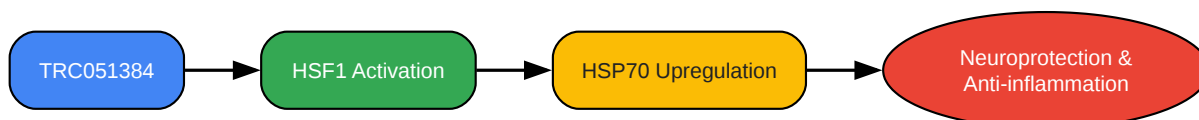
preparation.

Property	Value	Source
Compound	TRC051384	[5]
CAS Number	867164-40-7	[5]
Molecular Formula	C ₂₅ H ₃₁ N ₅ O ₄	[5]
Molecular Weight	465.54 g/mol	[2][6]
Compound	TRC051384 Hydrochloride	
CAS Number	1333327-56-2	[7][8]
Molecular Formula	C ₂₅ H ₃₂ ClN ₅ O ₄	[7]
Solubility in DMSO	≥ 100 mg/mL (214.80 mM)	[1][6]

Note: The molecular weight may vary slightly between batches due to hydration. Always refer to the batch-specific certificate of analysis for the most accurate value.[5]

Mechanism of Action: HSP70 Induction

TRC051384 functions by activating Heat Shock Factor 1 (HSF1), a transcription factor that upregulates the expression of heat shock proteins, most notably HSP70.[2][3] This induction of HSP70 provides cytoprotective effects by enhancing chaperone activity and reducing inflammation.[2] The signaling pathway is crucial for its therapeutic potential in conditions involving cellular stress and injury.



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Figure 1: Simplified signaling pathway of TRC051384 action.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **TRC051384 hydrochloride** in DMSO.

Materials:

- **TRC051384 hydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Determine the required mass: Use the following formula to calculate the mass of **TRC051384 hydrochloride** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 465.54 \text{ g/mol} / 1000 = 4.6554 \text{ mg}$

- Weigh the compound: Carefully weigh the calculated amount of **TRC051384 hydrochloride** powder using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of DMSO to the vial containing the weighed compound. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic, and moisture can affect solubility.^{[1][2]}

- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming or brief sonication can be employed to aid the process.^[1]
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^{[1][9]}

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **TRC051384 hydrochloride** stock solution.

Storage Temperature	Shelf Life
-20°C	Up to 1 year ^{[1][6][9]}
-80°C	Up to 2 years ^{[1][6][9]}

Store aliquots in the dark to prevent photodegradation.^[5]

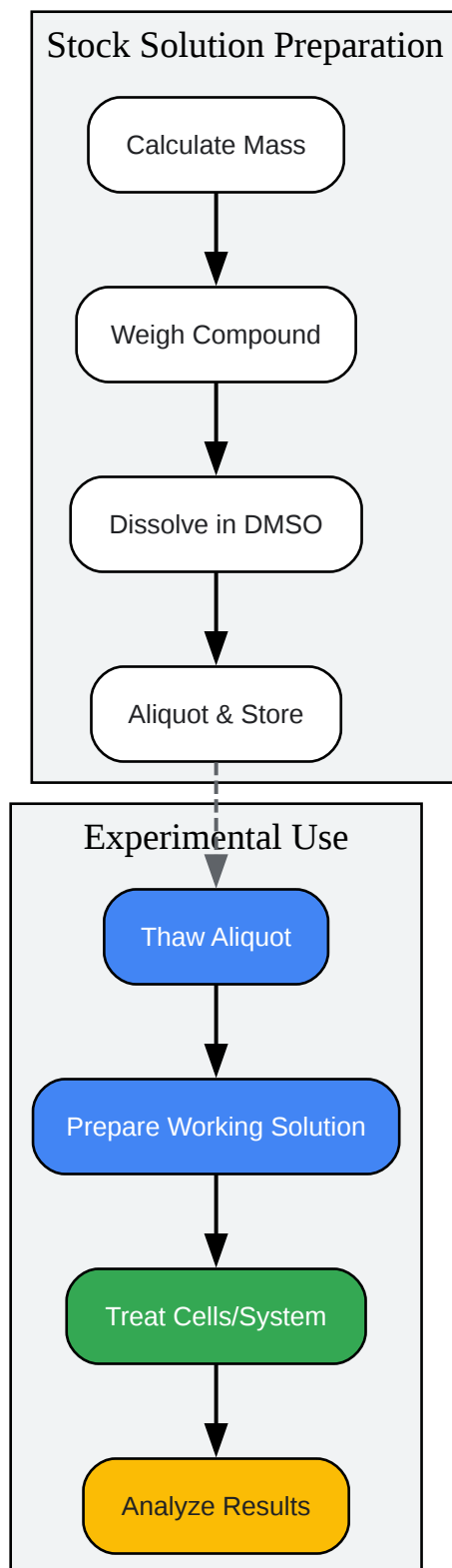
Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling **TRC051384 hydrochloride** and DMSO.

- **Personal Protective Equipment (PPE):** Wear a lab coat, safety glasses, and chemical-resistant gloves.
- **Ventilation:** Work in a well-ventilated area or a chemical fume hood.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes.^{[10][11]} In case of contact, rinse immediately and thoroughly with water.^[11]
- **Disposal:** Dispose of waste according to institutional and local regulations.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using the **TRC051384 hydrochloride** stock solution in a typical cell-based experiment.



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Figure 2: Workflow for TRC051384 stock preparation and use.

Molarity and Dilution Calculations

For convenience, the following table provides pre-calculated masses of **TRC051384 hydrochloride** required to make various stock solution concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.466 mg	2.328 mg	4.655 mg
5 mM	2.328 mg	11.639 mg	23.277 mg
10 mM	4.655 mg	23.277 mg	46.554 mg
50 mM	23.277 mg	116.385 mg	232.770 mg
100 mM	46.554 mg	232.770 mg	465.540 mg

To prepare a working solution from your stock, use the dilution formula: $C_1V_1 = C_2V_2$, where:

- C_1 = Concentration of the stock solution
- V_1 = Volume of the stock solution to use
- C_2 = Desired concentration of the working solution
- V_2 = Final volume of the working solution

This application note provides a comprehensive guide for the accurate and safe preparation of **TRC051384 hydrochloride** stock solutions, facilitating reproducible and reliable experimental outcomes.

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